

Technical Guide: Physicochemical Properties of (1S,2S)-1,2-Dicyclohexylethane-1,2-diamine

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Compound of Interest

Compound Name: (1S,2S)-1,2-Dicyclohexylethane-1,2-diamine

Cat. No.: B574626

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Introduction

(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine is a chiral diamine ligand of significant interest in the field of asymmetric catalysis. Its rigid C₂-symmetric backbone and bulky cyclohexyl groups create a well-defined chiral environment around a metal center, making it a valuable component in the development of catalysts for enantioselective transformations. This technical guide provides a summary of the available physicochemical data for this compound and outlines a standard experimental protocol for the determination of its melting point, a critical parameter for its characterization.

Physicochemical Data

A specific experimentally determined melting point for **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine** (CAS Number: 179337-54-3) is not readily available in publicly accessible scientific literature and chemical databases. However, computed physicochemical properties have been reported and are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₈ N ₂	PubChem[1]
Molecular Weight	224.39 g/mol	PubChem[1]
IUPAC Name	(1S,2S)-1,2-dicyclohexylethane-1,2-diamine	PubChem[1]
CAS Number	179337-54-3	PubChem[1]
Topological Polar Surface Area	52 Å ²	PubChem[1]
Complexity	171	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	3	PubChem[1]

Experimental Protocol: Melting Point Determination

The following is a general protocol for determining the melting point of a crystalline organic solid such as **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine** using a digital melting point apparatus.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs.

Materials:

- **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine** sample
- Capillary tubes (one end sealed)
- Digital melting point apparatus
- Spatula

- Mortar and pestle (if sample is not a fine powder)

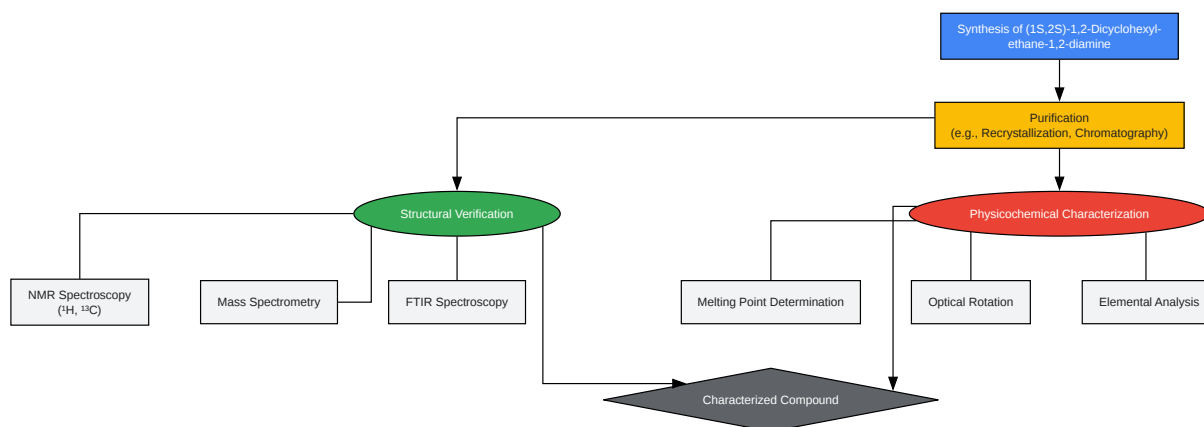
Procedure:

- Sample Preparation:
 - Ensure the sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystalline sample using a mortar and pestle.
 - Carefully pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Apparatus Setup:
 - Turn on the digital melting point apparatus and allow it to stabilize.
 - Set a heating ramp rate appropriate for an unknown sample, typically starting with a rapid scan to get an approximate melting range, followed by a slower, more accurate measurement. A common rate for the accurate measurement is 1-2 °C per minute.
- Measurement:
 - Insert the packed capillary tube into the sample holder of the apparatus.
 - Begin heating the sample.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Continue to observe and record the temperature at which the last crystal melts (the clear point).
 - The melting point is reported as the range between these two temperatures.
- Repeatability:

- For accuracy, repeat the measurement with two more samples. The reported melting point should be the average of the consistent ranges obtained.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a chiral diamine like **(1S,2S)-1,2-Dicyclohexylethane-1,2-diamine**.



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Workflow for Synthesis and Characterization.

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References

- 1. (1S,2S)-1,2-Dicyclohexylethane-1,2-diamine | C₁₄H₂₈N₂ | CID 50999347 - PubChem [pubchem.ncbi.nlm.nih.gov]
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